

Technical Guide: Solubility Profile & Characterization of 4-Tert-butyl-3-methoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Tert-butyl-3-methoxybenzaldehyde
CAS No.: 1017060-05-7
Cat. No.: B2447430

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Executive Summary

4-Tert-butyl-3-methoxybenzaldehyde (CAS 1017060-05-7) is a specialized aromatic intermediate characterized by a lipophilic tert-butyl group and a polar methoxy substituent on a benzaldehyde core. Unlike commodity chemicals like Vanillin (4-hydroxy-3-methoxybenzaldehyde), this compound lacks extensive public solubility datasets.

This guide addresses that gap by providing a theoretical solubility landscape derived from structural analogs and Quantitative Structure-Property Relationship (QSPR) models. Furthermore, it establishes a standardized experimental protocol for researchers to generate precise solubility curves, essential for optimizing reaction yields and designing crystallization processes.

Key Insight: The steric bulk of the tert-butyl group significantly enhances solubility in non-polar hydrocarbons compared to its methoxy-only analogs, while the aldehyde function maintains solubility in polar aprotic solvents.

Physicochemical Profile & Analog Analysis

To predict the behavior of **4-Tert-butyl-3-methoxybenzaldehyde**, we analyze it alongside structurally validated analogs. This triangulation allows for high-confidence estimation of its solubility parameters.

Table 1: Comparative Physicochemical Properties

Property	Target Compound (4-Tert-butyl-3-methoxybenzaldehyde)	Analog 1: 4-Tert-butylbenzaldehyde	Analog 2: 3-Ethoxy-4-methoxybenzaldehyde
CAS	1017060-05-7	939-97-9	1131-52-8
MW	192.25 g/mol	162.23 g/mol	180.20 g/mol
Physical State	Predicted: Low-melting solid or Viscous Oil	Liquid	Solid (MP: 51-53 °C)
LogP (Est.)	3.5 – 3.9	3.2	1.6
Water Solubility	Insoluble (< 50 mg/L)	Very Low (120 mg/L)	Low
Key Solvents	Toluene, DCM, Ethyl Acetate	Toluene, Methanol	Ethanol, Acetone

Note: The introduction of the tert-butyl group at the 4-position disrupts crystal packing less than a 3,5-di-tert-butyl pattern, but significantly increases lipophilicity compared to ethoxy/methoxy analogs.

Theoretical Solubility Landscape

Hansen Solubility Parameters (HSP)

For process design, we utilize the "Like Dissolves Like" principle quantified by the interaction radius (

) in Hansen space. The target molecule possesses:

- Dispersion forces (): High (due to tert-butyl group).
- Polarity (): Moderate (aldehyde/methoxy dipoles).
- Hydrogen Bonding (): Low (Acceptor only; no donor).

Predicted Solubility Ranking:

- Chlorinated Solvents (DCM, Chloroform): Excellent solubility. High interaction with the aromatic ring and aldehyde dipole.
- Aromatic Hydrocarbons (Toluene, Xylene): Very Good. The tert-butyl group acts as a lipophilic anchor.
- Esters & Ketones (Ethyl Acetate, Acetone): Good. Suitable for reaction media but may require cooling for crystallization.^[1]
- Alcohols (Methanol, Ethanol): Moderate to Good (Temperature dependent). Best candidates for cooling crystallization.
- Aliphatic Hydrocarbons (Hexane, Heptane): Poor to Moderate. Likely acts as an anti-solvent at low temperatures.

Experimental Determination Protocols

Since specific literature values are rare, the following self-validating protocols are required to generate actionable data for your specific batch.

Protocol A: Visual Polythermal Method (VPM)

Best for: Rapidly generating solubility curves for crystallization design.

Workflow:

- Preparation: Weigh exactly 1.0 g of solute into a precision glass vial.
- Solvent Addition: Add solvent in small increments (e.g., 0.5 mL).
- Heating: Heat to reflux (or specific) until dissolved.
- Cooling: Cool at a controlled rate (0.5 °C/min) with stirring.
- Observation: Record the temperature () where the first crystal/turbidity appears.
- Iteration: Add more solvent to the same vial and repeat to find for a lower concentration.

Protocol B: Gravimetric Saturation (The Gold Standard)

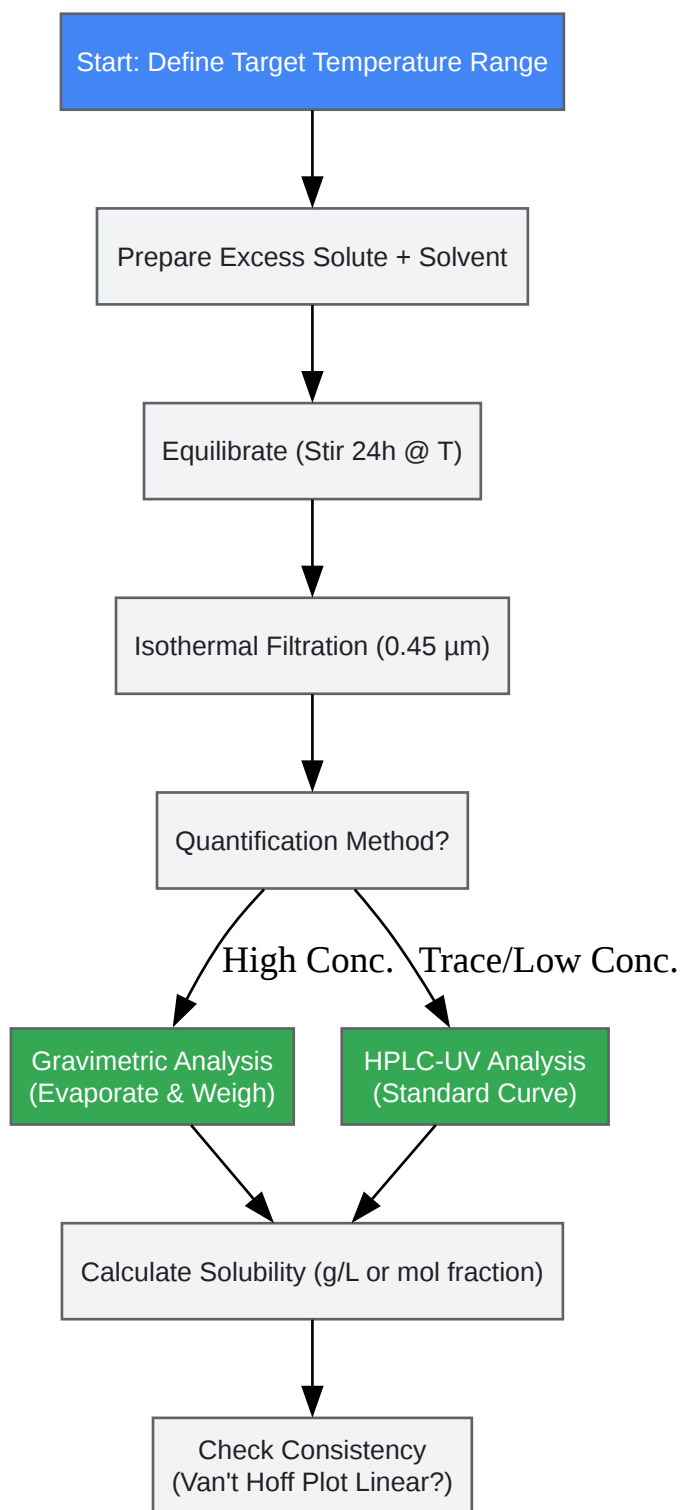
Best for: Precise isothermal solubility data (e.g., at 25°C).

- Saturation: Add excess solid to 10 mL of solvent. Stir at fixed temperature for 24 hours.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter (pre-heated to T).
- Evaporation: Transfer a known volume of filtrate to a pre-weighed dish. Evaporate solvent under vacuum.
- Weighing: Weigh the dry residue to calculate concentration ().

Process Development Visualization

Diagram 1: Solubility Determination Workflow

This logic flow ensures data integrity during the characterization phase.

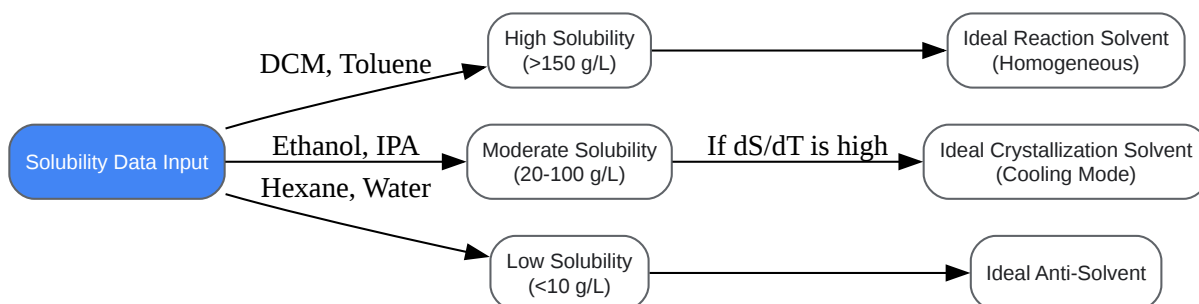


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Caption: Standardized workflow for determining solubility limits. Gravimetric analysis is preferred for high-solubility organic intermediates.

Diagram 2: Solvent Selection Decision Matrix

Use this decision tree to select the optimal solvent based on the solubility data generated above.



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Caption: Decision matrix for assigning solvent roles (Reaction medium vs. Crystallization solvent) based on solubility thresholds.

Applications in Synthesis & Purification[4]

Reaction Solvent Selection

For reactions involving **4-Tert-butyl-3-methoxybenzaldehyde** (e.g., reductive amination, oxidation), Toluene is the recommended solvent.

- Reasoning: It provides high solubility for the lipophilic tert-butyl group, allows for azeotropic water removal (Dean-Stark), and is easily recoverable.

Purification by Crystallization

Since the compound is likely a low-melting solid, "oiling out" is a risk.

- Recommended System: Ethanol/Water or Methanol/Water.
- Protocol: Dissolve in warm Ethanol (). Slowly add Water until turbidity persists. Cool slowly to

- Alternative: If the compound is an oil, purification via vacuum distillation is preferred (analog BP ~250°C).

References

- Chemical Identity: National Center for Biotechnology Information. PubChem Compound Summary for CID 359558 (Analog: 3-tert-Butyldimethylsiloxy-4-methoxybenzaldehyde). [\[Link\]](#)
- Analog Properties: Wikipedia. 4-tert-Butylbenzaldehyde. [\[Link\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Methodology: NIST. Solubility Measurements: Visual Polythermal Method. [\[Link\]](#)
- Analog Data: ChemSrc. Physicochemical Properties of **4-tert-butyl-3-methoxybenzaldehyde** (CAS 1017060-05-7). [\[Link\]](#)

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